

Technical Data Sheet: 2-Iodo-5-nitroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodo-5-nitroanisole

Cat. No.: B1296816

[Get Quote](#)

ID: C7H6INO3 Issued: December 22, 2025

This document provides a concise technical overview of the physicochemical properties of **2-Iodo-5-nitroanisole**, a key intermediate in various chemical syntheses. The primary focus is the determination and components of its molecular weight.

Chemical Identity and Molecular Weight

2-Iodo-5-nitroanisole is an aromatic compound with the chemical formula $C_7H_6INO_3$.^[1] Its molecular weight is a fundamental property derived from the sum of the atomic weights of its constituent atoms. This value is crucial for stoichiometric calculations in research and synthetic applications.

Molecular Weight Data

The molecular weight of this compound has been consistently reported as approximately 279.03 g/mol.^{[1][2][3][4]} Minor variations in reported values, such as 279.04 g/mol, are typically due to differences in the precision of atomic weights used in the calculation.^[5]

The table below summarizes the key quantitative data for **2-Iodo-5-nitroanisole**.

Parameter	Value	Source
Molecular Formula	C ₇ H ₆ INO ₃	[1][2][5]
Molecular Weight	279.03 g/mol	[1][3][4][6]
Alternate MW Value	279.04 g/mol	[5]
CAS Number	5458-84-4	[1][2][3]
Melting Point	128-130 °C	[1][3]
Boiling Point	341.2 °C (at 760 mmHg)	[1]
Density	1.893 g/cm ³	[1]

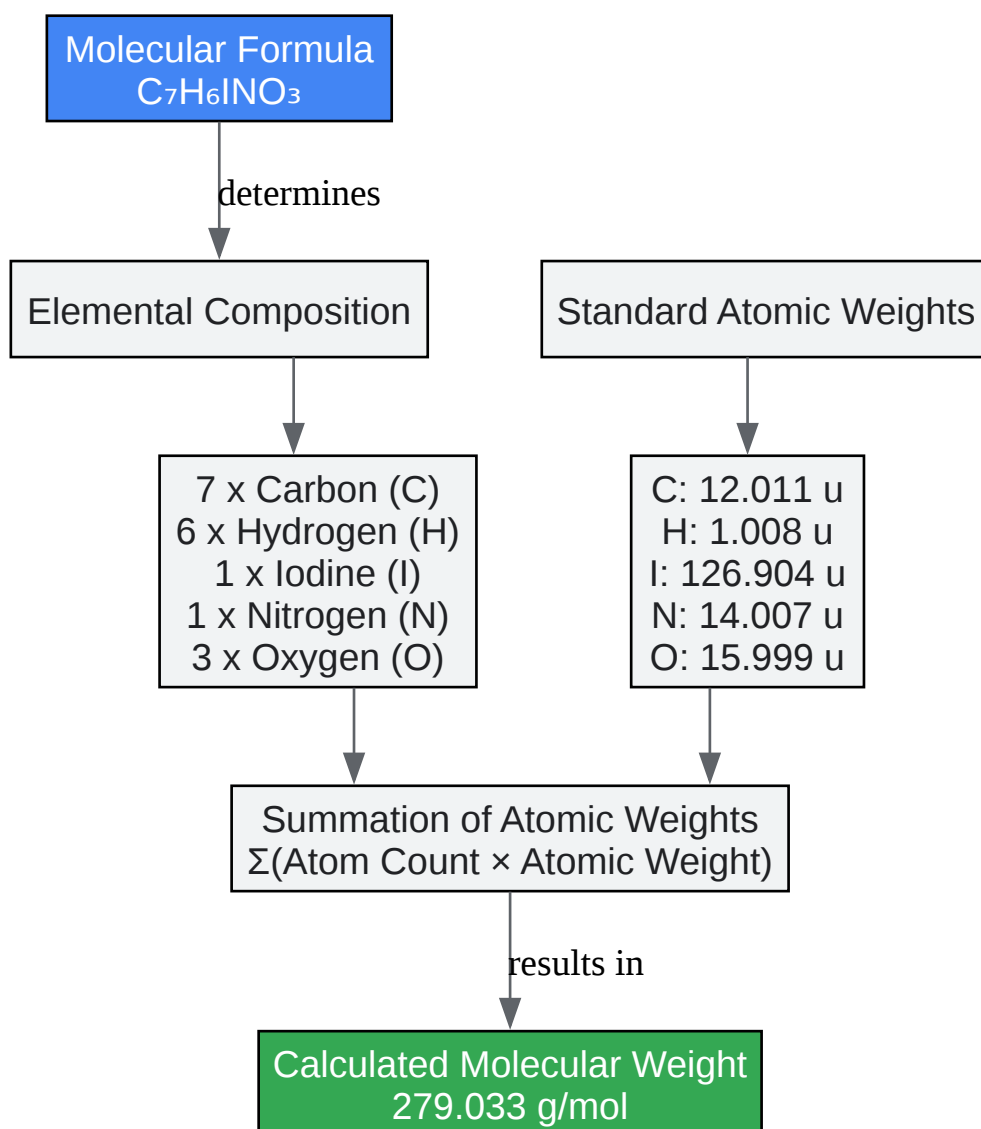
Calculation of Molecular Weight

The molecular weight (MW) is calculated by summing the atomic weights of each atom present in the molecular formula (C₇H₆INO₃).

- Carbon (C): 7 atoms × 12.011 u = 84.077 u
- Hydrogen (H): 6 atoms × 1.008 u = 6.048 u
- Iodine (I): 1 atom × 126.904 u = 126.904 u
- Nitrogen (N): 1 atom × 14.007 u = 14.007 u
- Oxygen (O): 3 atoms × 15.999 u = 47.997 u
- Total Molecular Weight: 279.033 u (g/mol)

Logical Relationship of Components

The determination of the molecular weight is a hierarchical process starting from the elemental composition. The following diagram illustrates the logical flow from the chemical formula to the final calculated value.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. lookchem.com [lookchem.com]

- 3. 2-iodo-5-nitroanisole CAS#: 5458-84-4 [chemicalbook.com]
- 4. 2-iodo-5-nitroanisole price, buy 2-iodo-5-nitroanisole - chemicalbook [chemicalbook.com]
- 5. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Data Sheet: 2-iodo-5-nitroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296816#2-iodo-5-nitroanisole-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com